

Dibutyl Hydrogen Phosphite: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Dibutyl hydrogen phosphite*

Cat. No.: *B085527*

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This in-depth technical guide provides a comprehensive overview of **Dibutyl Hydrogen Phosphite**, a versatile organophosphorus compound with significant applications in organic synthesis and materials science. This document details its chemical identity, physical and chemical properties, key synthetic protocols, and its role in prominent named reactions.

Chemical Identity and Synonyms

Dibutyl Hydrogen Phosphite is an organic compound with the chemical formula C₈H₁₉O₃P. It is also commonly referred to by a variety of synonyms and alternative names, which are crucial for comprehensive literature and database searches.

Table 1: Synonyms and Identifiers for **Dibutyl Hydrogen Phosphite**

Name Type	Name/Identifier	Source
Systematic Name	Dibutyl hydrogen phosphite	
IUPAC Name	dibutoxy(oxo)phosphonium	[1]
CAS Number	1809-19-4	[1] [2] [3] [4] [5] [6] [7] [8]
Molecular Formula	C8H19O3P	[3] [5]
Synonym	Dibutyl phosphite	[1] [2] [4] [6] [7] [8]
Synonym	Dibutyl phosphonate	[1] [2]
Synonym	Phosphonic acid, dibutyl ester	[1] [4]
Synonym	Di-n-butyl hydrogen phosphite	[1] [2] [4]
Synonym	Dibutoxyphosphine oxide	[1] [2] [4]
Synonym	Butyl phosphonate ($(BuO)_2HPO$)	[1] [4]
Synonym	Phosphorous acid, dibutyl ester	[1] [4]
Synonym	Mobil DBHP	[1]
Synonym	Dibutyl hydrogen phosphonate	[1] [7] [8]
Synonym	Butyl alcohol, hydrogen phosphite	[1] [4] [7]
Synonym	di-n-butyl phosphite	[1] [8]
Synonym	Dibutylfosfit	[1] [7]
Identifier	EINECS 217-316-1	[1] [7]
Identifier	UNII R149712Z1F	[1]
Identifier	HSDB 2597	[1]
Identifier	BRN 1099706	[1]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Dibutyl Hydrogen Phosphite** is essential for its handling, application, and process development.

Table 2: Physicochemical Data of **Dibutyl Hydrogen Phosphite**

Property	Value	Source
Molecular Weight	194.21 g/mol	[2] [3]
Appearance	Clear, colorless to slightly yellow liquid	[4] [6]
Density	0.995 g/mL at 25 °C	[2] [7]
Boiling Point	118-119 °C at 11 mmHg	[2] [7]
Flash Point	118 °C (closed cup)	[2]
Refractive Index	1.423 (n ₂₀ /D)	[2] [7]
Solubility in Water	7.3 g/L at 25 °C	[2]
Vapor Pressure	<0.1 mmHg at 20 °C	[2] [4]

Experimental Protocols

This section provides detailed methodologies for the synthesis of **Dibutyl Hydrogen Phosphite**, compiled from established literature.

Synthesis from Phosphorus Trichloride and n-Butanol

A common and efficient method for the preparation of **Dibutyl Hydrogen Phosphite** involves the reaction of phosphorus trichloride with n-butanol.[\[6\]](#)

Experimental Procedure:

- Reaction Setup: A reaction flask is equipped with a stirrer, thermometer, dropping funnel, and a reflux condenser.

- Charging Reactants: n-Butanol is charged into the reaction flask.
- Addition of Phosphorus Trichloride: Phosphorus trichloride is added dropwise to the n-butanol at a controlled temperature, typically below 10 °C, with vigorous stirring. The molar ratio of n-butanol to phosphorus trichloride is crucial and should be carefully controlled.
- Reaction: After the addition is complete, the reaction mixture is allowed to warm to room temperature and then heated to a specific temperature for a set period to ensure the completion of the reaction.
- Work-up: The reaction mixture is then subjected to a work-up procedure which may involve washing with a mild base to neutralize any acidic byproducts, followed by separation of the organic layer.
- Purification: The crude product is purified by vacuum distillation to yield pure **Dibutyl Hydrogen Phosphite**. The yield of the product can be up to 97.1% under optimal conditions. [6]

Synthesis via Transesterification

An alternative route to **Dibutyl Hydrogen Phosphite** is through the transesterification of a lower dialkyl phosphite, such as dimethyl phosphite, with n-butanol.[5]

Experimental Procedure:

- Reactants and Catalyst: Dimethyl phosphite, n-butanol, and a basic catalyst (e.g., sodium methoxide or potassium hydroxide) are charged into a reaction vessel equipped with a distillation column.
- Reaction Conditions: The mixture is heated, and the lower-boiling alcohol (methanol) is continuously removed by distillation to drive the equilibrium towards the formation of the desired product.
- Monitoring: The reaction progress is monitored by analyzing the composition of the distillate and the reaction mixture, for instance, by gas chromatography.

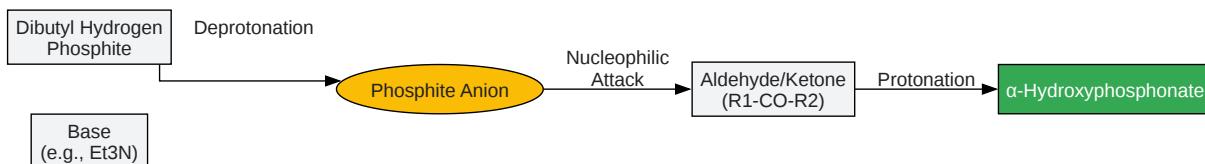
- Purification: Once the reaction is complete, the catalyst is neutralized, and the excess n-butanol is removed under reduced pressure. The resulting crude **Dibutyl Hydrogen Phosphite** is then purified by vacuum distillation.

Key Reactions and Signaling Pathways

Dibutyl Hydrogen Phosphite is a key reactant in several important organic reactions, most notably the Pudovik and Atherton-Todd reactions. These reactions are fundamental in the synthesis of a wide range of organophosphorus compounds.

The Pudovik Reaction

The Pudovik reaction involves the base-catalyzed addition of a dialkyl phosphite to an aldehyde, ketone, or imine to form α -hydroxyphosphonates or α -aminophosphonates, respectively.[9][10][11][12]

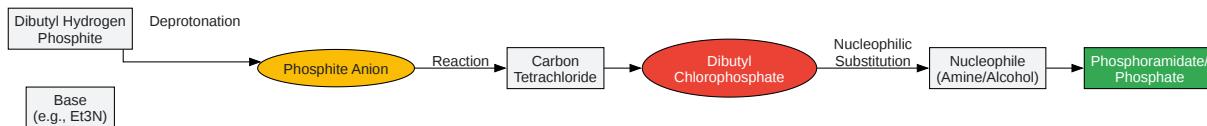


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Caption: The Pudovik reaction mechanism.

The Atherton-Todd Reaction

The Atherton-Todd reaction is a method for the synthesis of phosphoramidates, phosphonamidates, or phosphates from dialkyl phosphites. The reaction typically proceeds in the presence of a base and a halogenating agent, such as carbon tetrachloride.[8][13][14][15][16]



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Caption: The Atherton-Todd reaction pathway.

Applications

Dibutyl Hydrogen Phosphite serves as a versatile intermediate in the synthesis of various organophosphorus compounds. Its derivatives are utilized as:

- Flame retardants: Phosphonate esters derived from **Dibutyl Hydrogen Phosphite** are used as flame retardants in polymers.
- Lubricant additives: It can be used as an anti-wear and extreme pressure additive in lubricating oils.^[7]
- Precursors for pharmaceuticals and agrochemicals: The phosphonate functional group is present in a number of biologically active molecules, and **Dibutyl Hydrogen Phosphite** is a key building block for their synthesis.
- Reagents in organic synthesis: It is a fundamental reagent for C-P bond formation through reactions like the Pudovik and Atherton-Todd reactions.

This technical guide provides a foundational understanding of **Dibutyl Hydrogen Phosphite** for professionals in research and development. The provided information on its properties, synthesis, and reactivity should facilitate its effective use in various scientific endeavors.

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